

# Chemical Structures and Properties

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## Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

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The core difference lies in their functional groups: suberic acid is a dicarboxylic acid, while **suberic anhydride** is a cyclic anhydride formed from it.

Property	Suberic Acid	Suberic Anhydride
IUPAC Name	Octanedioic acid [1] [2]	Oxonane-2,9-dione [3] [4]
CAS Number	505-48-6 [5] [2]	10521-06-9 [4]
Molecular Formula	$C_8H_{14}O_4$ [1] [5]	$C_8H_{12}O_3$ [4]
Molecular Weight	174.19 g/mol [5] [2]	156.18 g/mol [4]
Structure	HOOC-(CH <sub>2</sub> ) <sub>6</sub> -COOH [1]	Eight-membered ring (Oxonane) with two carbonyl groups [6] [3]
Melting Point	141–144 °C [1]	Not specified in search results
Solubility	2.46 g/L in water [1]	Not specified in search results

## Synthesis and Analytical Characterization

A key experimental protocol involves the synthesis of **suberic anhydride** from suberic acid, and their distinct infrared (IR) spectra allow for clear identification.

## Synthesis of Suberic Anhydride

The synthesis is a two-step process involving the conversion of suberic acid to its diacid chloride, followed by cyclization [6]. The following workflow visualizes this experimental protocol:



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*Diagram of the two-step synthesis of **suberic anhydride** from suberic acid via an acid chloride intermediate [6].*

### Detailed Protocol [6]:

- **Step 1: Formation of Acid Chloride.** Suberic acid (3 g, 17.2 mmol) is heated with thionyl chloride ( $\text{SOCl}_2$ , 3.4 mmol) at  $55^\circ\text{C}$  for 2 hours. The reaction is continued on a water bath until gas evolution ceases. Excess  $\text{SOCl}_2$  is removed under vacuum.
- **Step 2: Cyclization.** The resulting acid chloride is diluted with diethyl ether (200-300 mL). This solution is added slowly over 26 hours to triethylamine ( $\text{Et}_3\text{N}$ , 10-20 mL) in diethyl ether (500-600 mL) under gentle reflux. After completion, the solution is decanted, washed with dilute HCl and water, dried over  $\text{MgSO}_4$ , and the solvent is distilled off.

## IR Spectroscopy Characterization

Infrared spectroscopy is a definitive method for distinguishing the carboxylic acid from the anhydride. Their characteristic carbonyl ( $\text{C}=\text{O}$ ) stretching vibrations are summarized below.

Compound	Vibration Mode	Absorption Range (cm <sup>-1</sup> )	Band Intensity
Suberic Anhydride	Symmetric C=O stretch (ν <sub>ip</sub> )	1815–1825 [7]	Strong [7]
	Asymmetric C=O stretch (ν <sub>op</sub> )	1745–1755 [7]	Weaker [7]
Suberic Acid	Carbonyl C=O stretch	Information not in search results	Information not in search results

## Applications and Biological Relevance

The compounds serve different purposes in research and industry, and suberic acid also has biological significance.

Area	Suberic Acid	Suberic Anhydride
Industrial & Research Applications	Cross-linking agent in polymers [5]; used in drug syntheses and plastics [1]; preparation of reduction-sensitive micelles [5]	Intermediate in organic synthesis, e.g., for macrocyclic ketones [6]
Biological & Medical Context	Dicarboxylic acid excreted in urine; studied as a potential biomarker for conditions like autism spectrum disorder [6] [5]	No biological role mentioned in search results

## Key Technical Insights

- Synthetic Utility:** The synthesis of **suberic anhydride** is a classic example of cyclization. The high-dilution conditions during the cyclization step are crucial to favor the formation of the cyclic anhydride over linear polymers [6].
- Analytical Fingerprint:** The two sharp carbonyl stretches in the IR spectrum are a definitive fingerprint for the anhydride functional group, making it easily distinguishable from the single, broader carbonyl stretch of the carboxylic acid [7].

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## References

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